

An In-depth Technical Guide to Chlorosuccinic Acid: Nomenclature, Properties, and Synthesis

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Compound of Interest

Compound Name: Chlorosuccinic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **chlorosuccinic acid**, a halogenated derivative of succinic acid. This document covers its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis, making it a valuable resource for professionals in chemical research and drug development.

Nomenclature and Synonyms

Chlorosuccinic acid is a dicarboxylic acid with the chemical formula $C_4H_5ClO_4$.^{[1][2]} The presence of a chiral center at the carbon atom bonded to the chlorine atom gives rise to two enantiomers, (R)- and (S)-**chlorosuccinic acid**, as well as the racemic mixture.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-chlorobutanedioic acid.^{[1][2]}

Common synonyms and identifiers for **chlorosuccinic acid** include:

- 2-Chlorosuccinic acid^[2]
- Monochlorosuccinic acid^[2]
- Chlorobutanedioic acid^[2]
- Butanedioic acid, 2-chloro-^{[2][3]}

- Succinic acid, chloro-[3]
- (S)-2-Chlorosuccinic acid (for the S-enantiomer)[4][5]
- L-Chlorosuccinic acid (for the S-enantiomer)[4][5]
- (R)-2-Chlorosuccinic acid (for the R-enantiomer)[6]
- D-(+)-Chlorosuccinic acid (for the R-enantiomer)[6]

Physicochemical Properties

The properties of **chlorosuccinic acid** are summarized in the table below. These values are essential for its application in various experimental and industrial settings.

Property	Value	Source
Molecular Formula	C ₄ H ₅ ClO ₄	[1][2]
Molecular Weight	152.53 g/mol	[1][2]
Melting Point	150-153 °C	[1][5]
Boiling Point	235.8 °C at 760 mmHg	[1][5]
Density	1.595 g/cm ³	[1][5]
Flash Point	96.4 °C	[1][5]
Vapor Pressure	0.017 mmHg at 25°C	[5]
Appearance	White to Beige Powder or Crystals	[1]

Experimental Protocol: Synthesis of S-(-)-Chlorosuccinic Acid

This section details a common method for the synthesis of S-(-)-**chlorosuccinic acid** from S-(+)-aspartic acid.[7][8]

3.1 Materials and Reagents:

- S-(+)-aspartic acid
- Sodium nitrite (NaNO_2)
- Concentrated hydrochloric acid (HCl)
- Sodium chloride (NaCl)
- Demineralized water

3.2 Procedure:

- A suspension of S-(+)-aspartic acid is prepared in demineralized water.
- Concentrated hydrochloric acid and sodium chloride are added to the suspension. The molar ratio of S-(+)-aspartic acid to sodium chloride should be between 1:0.3 and 1:0.5.[\[7\]](#)
- The mixture is cooled to a temperature between -10°C and -20°C , with -15°C being the preferred temperature.[\[7\]](#)
- Solid sodium nitrite is then added portion-wise to the vigorously stirred mixture over a period of approximately 2 hours, while maintaining the temperature at -5°C under a nitrogen blanket.[\[7\]](#)[\[8\]](#)
- Upon completion of the reaction, the product, S-(-)-**chlorosuccinic acid**, is isolated by precipitation by cooling the reaction mixture.[\[7\]](#)
- The crude product can be further purified by crystallization from water.[\[7\]](#)[\[8\]](#)

This process, with yields reported between 80-87%, provides an effective method for producing the S-enantiomer of **chlorosuccinic acid**.[\[7\]](#)

Visualization of Synthesis Pathway

The following diagram illustrates the workflow for the synthesis of S-(-)-**chlorosuccinic acid**.



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Caption: Synthesis workflow for S-(-)-**chlorosuccinic acid**.

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